

Application Notes and Protocols for the Gravimetric Analysis of Bismuth Using Thionalide

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Compound of Interest

Compound Name: *Thionalide*

Cat. No.: *B1682317*

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Introduction

Thionalide (also known as thioglycolic acid β -aminonaphthalide) is a versatile organic reagent employed in the quantitative analysis of various metal ions, including bismuth. In gravimetric analysis, **thionalide** selectively precipitates bismuth from a solution, allowing for its accurate determination by mass. This method is valued for its precision and reliability, making it a suitable technique in research and quality control settings within the pharmaceutical and chemical industries.

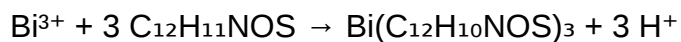
Thionalide's utility stems from its ability to form stable, insoluble complexes with specific metal ions under controlled conditions. For bismuth, the precipitation is typically carried out in a solution containing tartrate and cyanide to mask interfering ions, enhancing the selectivity of the analysis.

Principle of the Method

The gravimetric determination of bismuth using **thionalide** involves the precipitation of bismuth ions (Bi^{3+}) from a solution with an alcoholic solution of **thionalide**. The reaction is generally carried out in a solution containing potassium cyanide and tartrate. The tartrate complexes with bismuth, preventing its hydrolysis, while cyanide complexes with potentially interfering metals

such as copper and silver. The addition of **thionalide** then selectively precipitates bismuth as a stable, stoichiometric complex.

The chemical reaction for the precipitation of bismuth with **thionalide** can be represented as:



The resulting bismuth-**thionalide** precipitate is then filtered, washed, dried, and weighed. The mass of bismuth in the original sample is calculated based on the weight of the precipitate and the corresponding gravimetric factor.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula of Thionalide	$\text{C}_{12}\text{H}_{11}\text{NOS}$	[1]
Molecular Weight of Thionalide	217.29 g/mol	[1]
Formula of Bismuth-Thionalide Precipitate	$\text{Bi}(\text{C}_{12}\text{H}_{10}\text{NOS})_3$	
Molecular Weight of Bismuth-Thionalide Precipitate	859.85 g/mol	
Gravimetric Factor (Bi / $\text{Bi}(\text{C}_{12}\text{H}_{10}\text{NOS})_3$)	0.2430	
Precipitation Conditions	Potassium cyanide-tartrate solution	

Experimental Protocol

This protocol outlines the detailed methodology for the gravimetric determination of bismuth using **thionalide**.

1. Reagents and Solutions

- **Bismuth Standard Solution:** Accurately weigh approximately 1 g of pure bismuth metal, dissolve it in a minimal amount of dilute nitric acid, and dilute to a known volume (e.g., 1 L) with distilled water.
- **Thionalide Solution (2% w/v):** Dissolve 2 g of **thionalide** in 100 mL of glacial acetic acid or ethanol. This solution should be freshly prepared.
- **Tartrate Solution (15% w/v):** Dissolve 15 g of potassium sodium tartrate (Rochelle salt) in 100 mL of distilled water.
- **Potassium Cyanide Solution (10% w/v):** Dissolve 10 g of potassium cyanide (KCN) in 100 mL of distilled water. Caution: Potassium cyanide is highly toxic. Handle with extreme care in a well-ventilated fume hood.
- **Wash Solution:** A dilute solution of acetic acid or a saturated aqueous solution of the bismuth-**thionalide** precipitate.
- Dilute Nitric Acid
- Ammonium Hydroxide

2. Procedure

- **Sample Preparation:** Accurately weigh a sample containing 20-100 mg of bismuth and dissolve it in a suitable volume of dilute nitric acid in a 400 mL beaker.
- **Addition of Masking Agents:** To the bismuth solution, add 20 mL of the 15% tartrate solution. Make the solution alkaline with ammonium hydroxide, and then add 20 mL of the 10% potassium cyanide solution.
- **Precipitation:** Heat the solution to 80-90 °C. While stirring, slowly add a slight excess of the 2% **thionalide** solution. The formation of a yellow, crystalline precipitate indicates the precipitation of the bismuth-**thionalide** complex.
- **Digestion:** Keep the beaker on a water bath for about 30 minutes to allow the precipitate to digest. This process promotes the formation of larger, more easily filterable crystals.

- Filtration: Allow the solution to cool to room temperature. Filter the precipitate through a pre-weighed sintered glass or porcelain filtering crucible (porosity G4).
- Washing: Wash the precipitate several times with small portions of the wash solution to remove any adsorbed impurities. Finally, wash with a small amount of cold distilled water.
- Drying: Dry the crucible containing the precipitate in an oven at 105-110 °C to a constant weight.
- Weighing: Cool the crucible in a desiccator and weigh it accurately.
- Calculation: Calculate the percentage of bismuth in the sample using the following formula:

$$\% \text{ Bi} = (\text{Weight of precipitate} \times \text{Gravimetric factor} \times 100) / \text{Weight of sample}$$

Where the gravimetric factor is 0.2430.

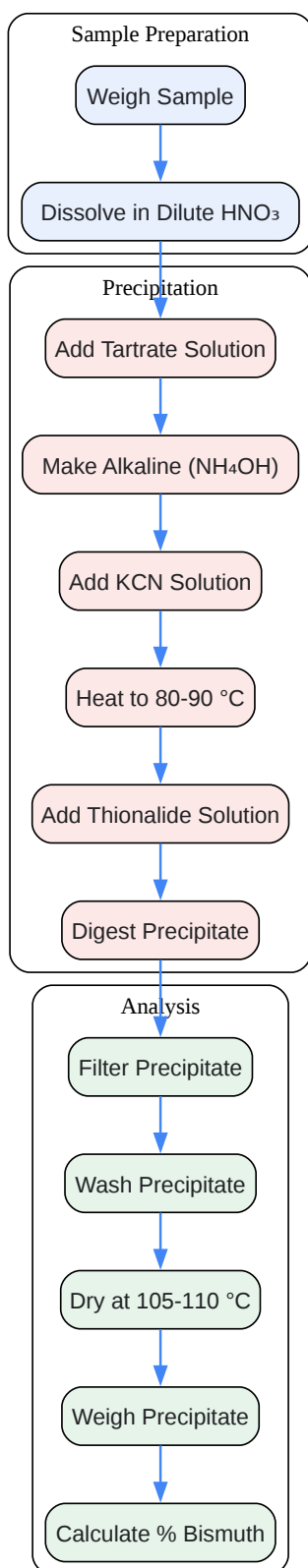
3. Interferences

Several metal ions can interfere with the gravimetric determination of bismuth using **thionalide** by forming precipitates under similar conditions. These include:

- Copper (Cu^{2+})
- Silver (Ag^{+})
- Mercury (Hg^{2+})
- Gold (Au^{3+})
- Thallium (Tl^{+})
- Tin ($\text{Sn}^{2+}/\text{Sn}^{4+}$)
- Lead (Pb^{2+})
- Antimony ($\text{Sb}^{3+}/\text{Sb}^{5+}$)
- Cadmium (Cd^{2+})

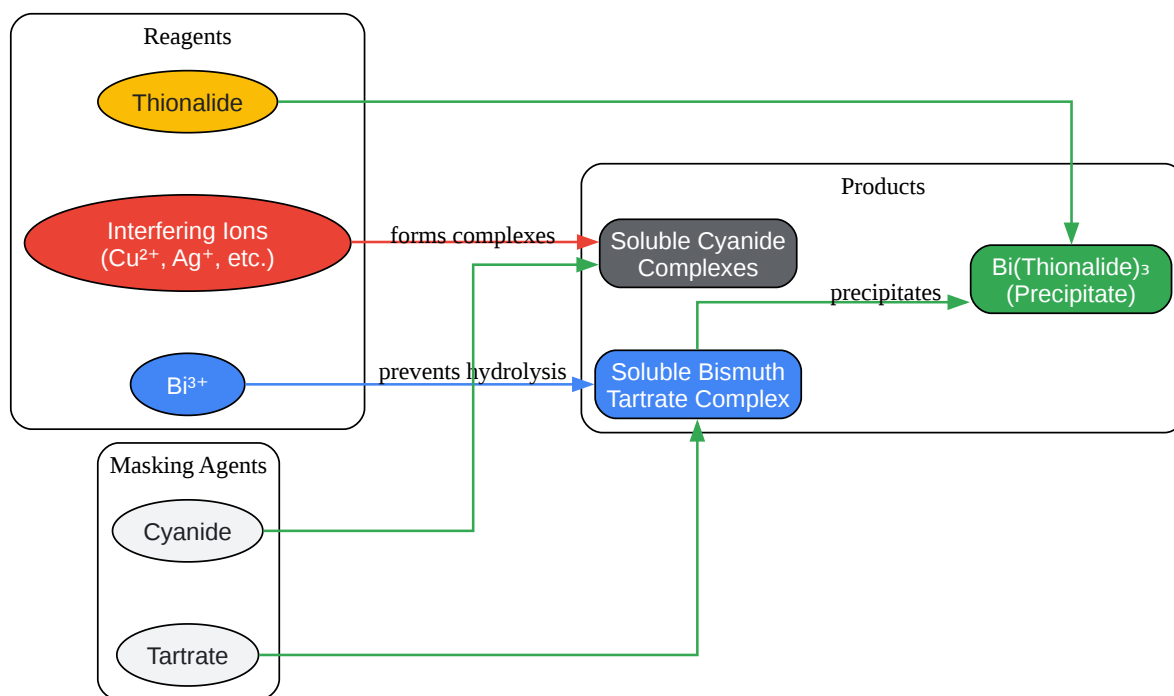
The use of a potassium cyanide-tartrate medium effectively masks many of these interfering ions. In the presence of mercury, it is recommended to use a larger excess of potassium cyanide.

Visualizations



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Caption: Experimental workflow for the gravimetric analysis of bismuth using **thionalide**.



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Caption: Logical relationship of reagents in the selective precipitation of bismuth.

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References

- 1. Full text of "Organic Analytical Reagents Vol - I (1947)" [archive.org]

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